

Application Note & Protocol: Determination of Calcium by Complexometric Titration with Murexide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Murexide

Cat. No.: B7764709

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the quantitative determination of calcium ions (Ca^{2+}) in aqueous solutions using a complexometric titration with ethylenediaminetetraacetic acid (EDTA) and **murexide** as the indicator. This method is applicable across various fields, including water quality analysis, pharmaceutical production, and biological sample testing. The protocol outlines reagent preparation, sample handling, the titration procedure, and calculation of results.

Principle

Complexometric titration is a form of volumetric analysis where the formation of a colored complex is used to indicate the endpoint of a titration. In this specific application, calcium ions are titrated with a standard solution of EDTA, a hexadentate ligand that forms a stable, colorless 1:1 complex with Ca^{2+} .

The reaction is carried out in a high pH environment (pH 12-13), achieved by adding sodium hydroxide.^[1] At this pH, any magnesium ions present in the sample precipitate as magnesium hydroxide ($\text{Mg}(\text{OH})_2$), thus preventing their interference with the calcium determination.^{[1][2]}

Murexide (ammonium purpurate) serves as the indicator.^[3] Initially, **murexide** complexes with the free Ca^{2+} ions in the solution, forming a pink or rose-red colored complex.^[2] During the

titration, EDTA, which forms a more stable complex with Ca^{2+} than **murexide**, progressively displaces the **murexide** from the calcium ions. At the equivalence point, when all Ca^{2+} has been complexed by EDTA, the solution turns to the color of the free **murexide** indicator at that pH, which is a distinct violet or purple.

The overall reaction can be summarized as:

- $\text{Ca}^{2+} + \text{Murexide} \rightarrow [\text{Ca-Murexide}]$ (Pink/Rose-Red)
- $[\text{Ca-Murexide}] + \text{EDTA} \rightarrow [\text{Ca-EDTA}]$ (Colorless) + **Murexide** (Violet/Purple)

Reagents and Materials

2.1. Reagent Preparation

Reagent	Preparation Instructions	Concentration
Standard EDTA Solution	Dissolve 3.723 g of analytical reagent grade disodium dihydrogen ethylenediaminetetraacetate (EDTA) in distilled water and dilute to 1 liter in a volumetric flask. Store in a polyethylene bottle.	0.01 M
Sodium Hydroxide (NaOH) Solution	Dissolve 40 g of NaOH in distilled water and dilute to 1 liter.	1 M
Murexide Indicator (Solid Mixture)	Mix 100-200 mg of murexide powder with 100 g of dry, analytical grade sodium chloride (NaCl). Grind the mixture to a fine, homogeneous powder (40-50 mesh) using a mortar and pestle. Store in a tightly stoppered, light-resistant container.	~0.1-0.2% w/w
Murexide Indicator (Solution)	Dissolve 150 mg of murexide in 100 g of absolute ethylene glycol. This solution is unstable and should be prepared fresh, as it should not be stored for longer than a week.	~0.15% w/v
Standard Calcium Solution (for EDTA standardization)	Accurately weigh 1.000 g of anhydrous calcium carbonate (primary standard) into a 500 mL flask. Add 1+1 HCl dropwise until all the CaCO_3 has dissolved. Add 200 mL of distilled water, boil gently to	0.01 M (1 mL = 0.4008 mg Ca^{2+})

expel CO₂, cool, and dilute to 1 liter in a volumetric flask.

2.2. Apparatus

- Burette (50 mL)
- Pipettes (various sizes)
- Erlenmeyer flasks (250 mL)
- Volumetric flasks
- Magnetic stirrer and stir bar
- pH meter or pH indicator strips
- Standard laboratory glassware

Experimental Protocol

3.1. Standardization of EDTA Solution (Optional but Recommended)

It is advisable to standardize the prepared EDTA solution against a primary standard calcium solution to determine its exact molarity.

- Pipette 25.00 mL of the standard calcium solution into a 250 mL Erlenmeyer flask.
- Add approximately 75 mL of distilled water.
- Proceed with the titration as described in section 3.3, starting from step 2.
- Calculate the exact molarity of the EDTA solution.

3.2. Sample Preparation

The calcium content of the sample aliquot to be titrated should ideally be between 5-10 mg. If the calcium concentration is high, the sample should be diluted accordingly. For solid samples,

an appropriate digestion or extraction procedure must be performed to bring the calcium into an aqueous solution.

3.3. Titration Procedure

- Pipette a known volume (e.g., 50.00 mL) of the sample solution into a 250 mL Erlenmeyer flask.
- Dilute the sample with distilled water to a total volume of approximately 100 mL.
- Add 2.0 mL of 1 M NaOH solution to the flask to raise the pH to 12-13. This will precipitate any magnesium ions as $\text{Mg}(\text{OH})_2$.
- Add a small amount (a pinch, approximately 0.1-0.2 g) of the solid **murexide** indicator mixture or 1-2 drops of the **murexide** indicator solution. The solution should turn a pink or rose-red color.
- Titrate immediately with the standard 0.01 M EDTA solution while stirring continuously. The color will gradually change.
- As the endpoint is approached, add the EDTA titrant dropwise.
- The endpoint is reached when the color changes from pink/rose-red to a distinct violet or purple.
- Record the volume of EDTA used.
- Repeat the titration with at least two more aliquots of the sample solution to ensure reproducibility.

Data Presentation and Calculations

The results of the titrations should be recorded in a clear, tabular format.

Replicate	Sample Volume (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of EDTA Used (mL)
1	50.00			
2	50.00			
3	50.00			
Average				

Calculation of Calcium Concentration:

The concentration of calcium in the sample can be calculated using the following formula:

$$\text{Molarity of Ca}^{2+} \text{ (mol/L)} = (\text{Molarity of EDTA} \times \text{Volume of EDTA in L}) / \text{Volume of Sample in L}$$

To express the concentration in mg/L (ppm):

$$\text{Ca}^{2+} \text{ (mg/L)} = \text{Molarity of Ca}^{2+} \times \text{Molar Mass of Ca (40.08 g/mol)} \times 1000 \text{ mg/g}$$

A simplified calculation is as follows:

$$\text{Ca}^{2+} \text{ (mg/L)} = (V_{\text{EDTA}} \times M_{\text{EDTA}} \times 40.08 \times 1000) / V_{\text{sample}}$$

Where:

- V_{EDTA} = Average volume of EDTA used in mL
- M_{EDTA} = Molarity of the standard EDTA solution in mol/L
- V_{sample} = Volume of the sample taken in mL
- 40.08 = Molar mass of Calcium in g/mol

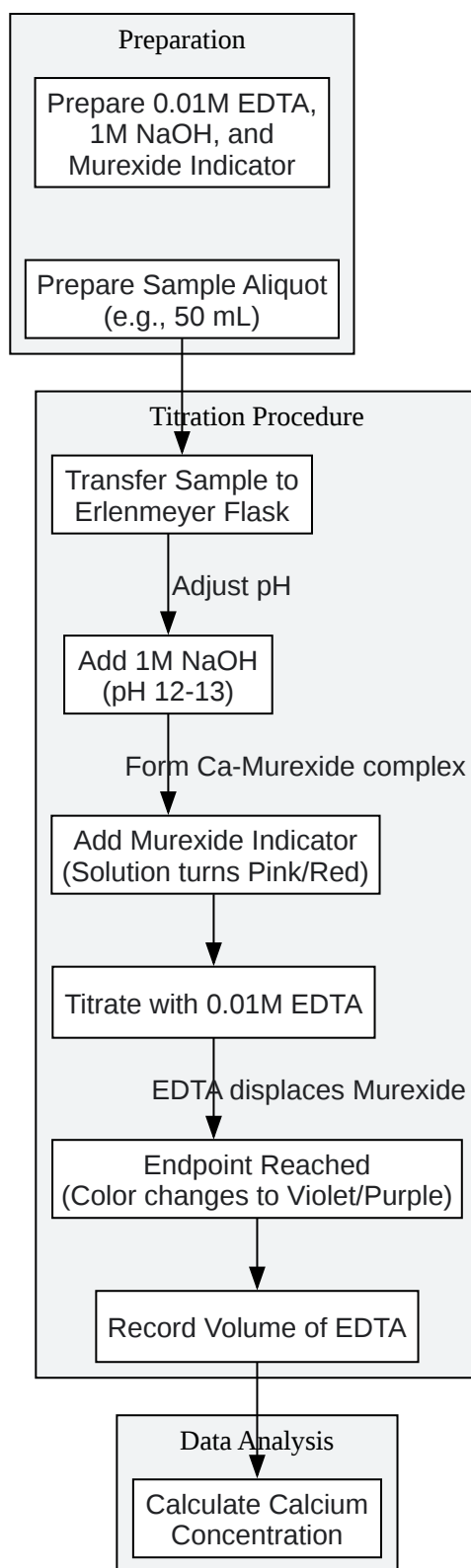
Interferences

- Magnesium: As mentioned, magnesium interference is eliminated by raising the pH to 12-13, which precipitates Mg(OH)_2 . However, if the amount of magnesium is very large, some

calcium may co-precipitate, leading to a negative error.

- Other Metal Ions: Ions such as strontium and barium can interfere with the titration. Other heavy metals that form stable complexes with EDTA will also interfere and should be removed prior to titration.
- Alkalinity: High alkalinity (in excess of 30 mg/L) may lead to an indistinct endpoint.
- Ammonium Salts: The presence of ammonium salts is undesirable as they can lower the pH and make the endpoint less sharp.

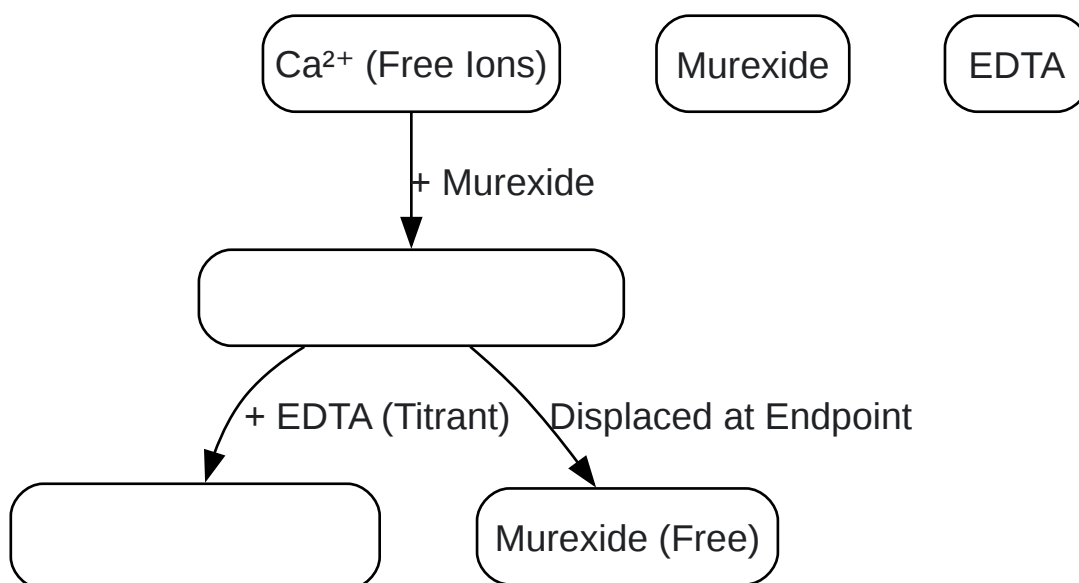
Visualization of Experimental Workflow



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Caption: Workflow for Calcium Determination by **Murexide** Titration.

Chemical Reaction Pathway



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Caption: Chemical Pathway of **Murexide** Indication in Calcium-EDTA Titration.

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References

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